

An In-Depth Technical Guide to SB24011 for Cancer Immunotherapy Research

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Compound of Interest

Compound Name: SB24011

Cat. No.: B12382493

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Executive Summary

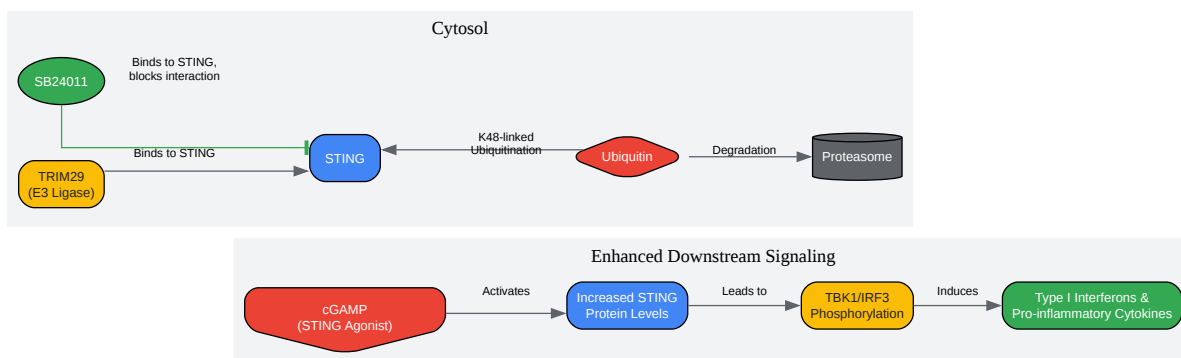
SB24011 is a novel small molecule inhibitor that targets the protein-protein interaction between the Stimulator of Interferon Genes (STING) and the E3 ligase TRIM29. By preventing TRIM29-mediated ubiquitination and subsequent proteasomal degradation of STING, **SB24011** effectively increases cellular STING protein levels. This upregulation enhances the innate immune response to cyclic dinucleotides and potentiates the anti-tumor effects of STING agonists and immune checkpoint inhibitors. This guide provides a comprehensive overview of the mechanism of action, preclinical data, and experimental protocols for **SB24011** in cancer immunotherapy research.

Core Mechanism of Action: STING Upregulation

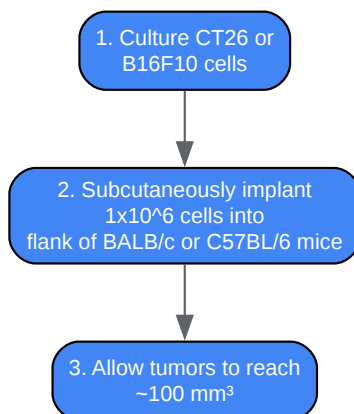
The cGAS-STING pathway is a critical component of the innate immune system that detects cytosolic DNA, a hallmark of viral infections and cellular damage, including in cancer cells. Upon activation, STING triggers a signaling cascade that leads to the production of type I interferons and other pro-inflammatory cytokines, thereby stimulating an anti-tumor immune response. However, the expression of STING is tightly regulated. The E3 ubiquitin ligase TRIM29 has been identified as a negative regulator of this pathway, targeting STING for K48-linked ubiquitination and degradation.^{[1][2][3]}

SB24011 is a first-in-class inhibitor of the STING-TRIM29 interaction.[4][5][6][7] By binding to STING, **SB24011** sterically hinders its interaction with TRIM29, thereby preventing the ubiquitination and degradation of STING. This leads to an accumulation of STING protein within the cell, amplifying the downstream signaling upon stimulation by STING agonists like cGAMP.

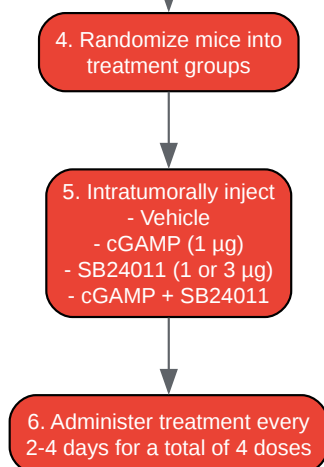
Signaling Pathway of SB24011 Action



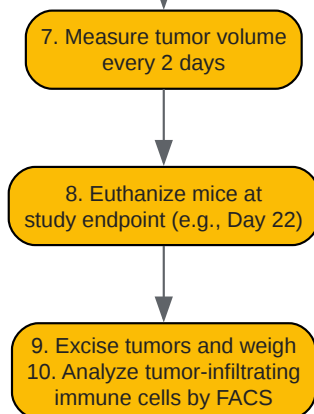
Model Setup



Treatment Phase



Monitoring and Analysis



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